

A Cross-Species Comparative Analysis of Isopregnanolone's Physiological Effects

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Compound of Interest

Compound Name: Isopregnanolone

Cat. No.: B1681626

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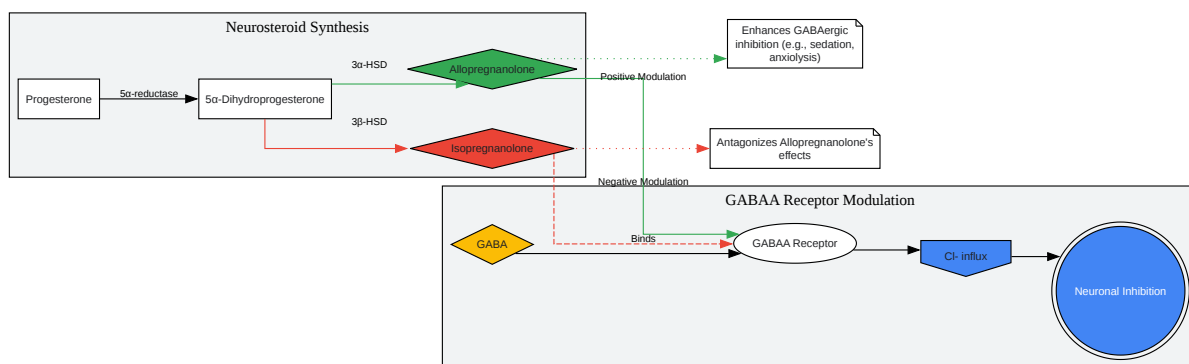
For Researchers, Scientists, and Drug Development Professionals

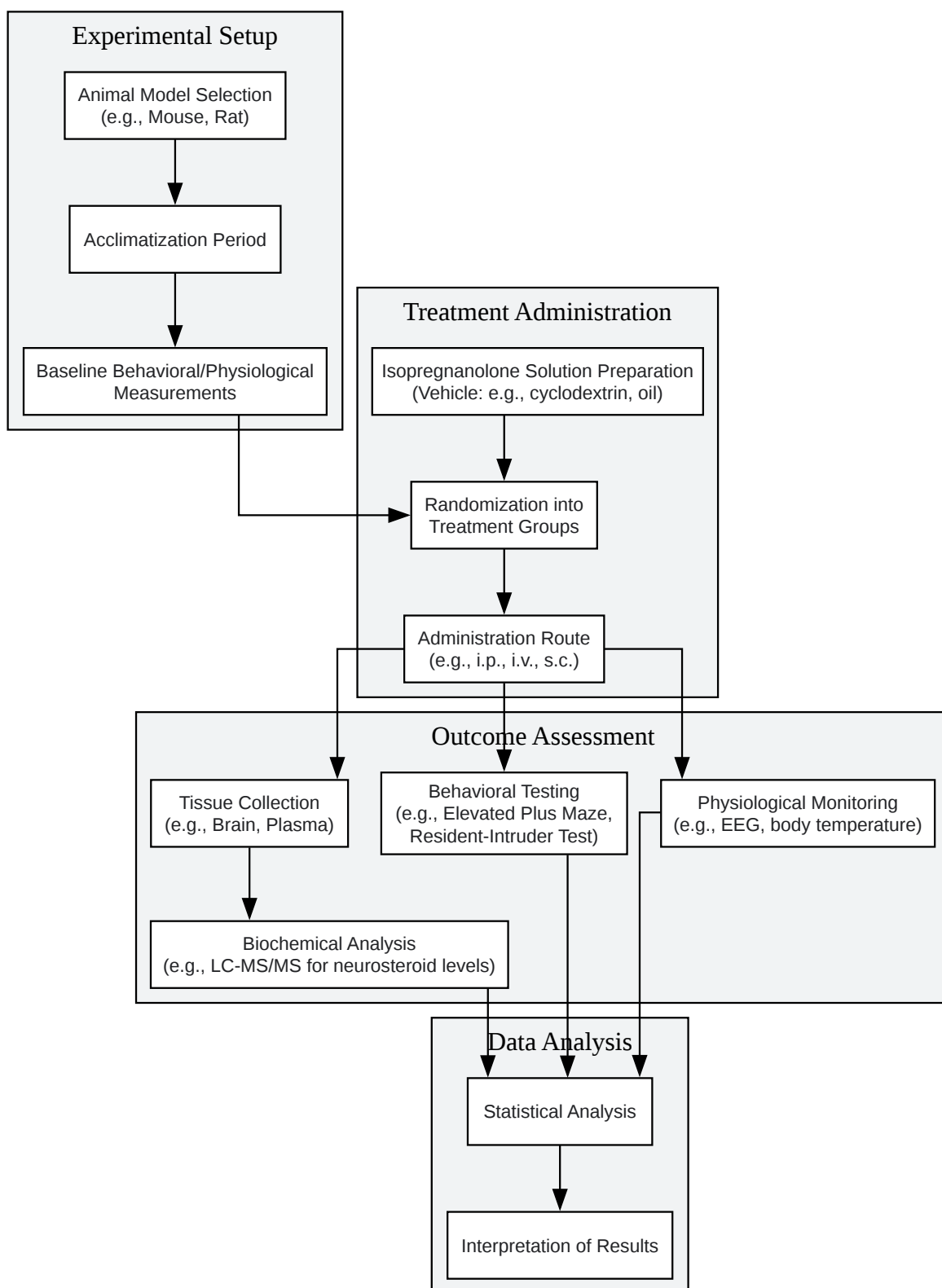
Isopregnanolone, also known as isoallopregnanolone or sepranolone, is an endogenous neurosteroid that has garnered increasing interest for its unique modulatory effects on the central nervous system. As a stereoisomer of the more extensively studied allopregnanolone, **isopregnanolone** often exhibits opposing physiological actions, primarily through its interaction with the GABA-A receptor. This guide provides a comprehensive cross-species comparison of the physiological effects of **isopregnanolone**, with a focus on preclinical and clinical data from rodent models and humans.

Mechanism of Action: A Tale of Two Isomers

Isopregnanolone's primary mechanism of action is as a negative allosteric modulator of the GABA-A receptor.[1][2] Unlike its counterpart, allopregnanolone, which is a potent positive allosteric modulator that enhances the inhibitory effects of GABA, **isopregnanolone** antagonizes these effects.[3][4] It is important to note that **isopregnanolone** does not appear to have a direct effect on the GABA-A receptor in the absence of a positive modulator like allopregnanolone.[4] Furthermore, its antagonistic action is selective for neurosteroids, as it does not inhibit the effects of other GABA-A receptor modulators such as benzodiazepines or barbiturates.[2][3] This distinct mechanism makes **isopregnanolone** a valuable tool for dissecting the physiological roles of endogenous neurosteroids and a potential therapeutic agent for conditions associated with excessive GABAergic signaling.

Signaling Pathway of Isopregnanolone and Allopregnanolone





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